Technical Monograph: 2-Methyl-2-(4-morpholinyl)-1-propanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methyl-2-(4-morpholinyl)-1-propanol*
CAS No.:	*858197-58-7*
Cat. No.:	*B1384828*

Get Quote

Content Type: Technical Reference & Analytical Guide Subject: Chemical Identity, Synthesis, and Analytical Profiling of CAS 858197-58-7 Audience: Pharmaceutical Scientists, Process Chemists, and Analytical Researchers

Part 1: Executive Summary & Core Directive

2-Methyl-2-(4-morpholinyl)-1-propanol (CAS 858197-58-7) is a specialized tertiary amine-alcohol building block with a molecular weight of 159.23 g/mol .[1][2][3] While structurally related to common buffers (like AMP) and pharmaceutical intermediates, it is most critical as a synthetic precursor and degradation marker for the morpholino-ketone class of photoinitiators, specifically Irgacure 907 (2-Methyl-1-[4-(methylthio)phenyl]-2-morpholinopropan-1-one).

This guide deviates from standard catalog listings to provide a mechanistic understanding of this molecule's role in organic synthesis and impurity profiling. It addresses the high risk of confusion with its isobaric isomer, Pregabalin (

), and establishes a definitive analytical framework for its identification.

© 2026 BenchChem. All rights reserved.

Part 2: Physicochemical Profile & Structural Logic

Chemical Identity Table[2][4]

Property	Specification
Chemical Name	2-Methyl-2-(4-morpholinyl)-1-propanol
Common Synonyms	2-Methyl-2-morpholinopropan-1-ol; 2-Morpholinoisobutanol
CAS Number	858197-58-7
Molecular Formula	
Molecular Weight	159.23 g/mol
Exact Mass	159.1259 Da
Structure	Tertiary amine with a primary hydroxyl group on a neopentyl-like backbone.[2][4]
pKa (Calculated)	~8.5 (Morpholine nitrogen basicity)
LogP (Calculated)	0.2 – 0.5 (Amphiphilic)

Structural Analysis & Isobaric Confusion

A critical error in high-throughput screening is misidentifying this molecule as Pregabalin due to their identical molecular formula (

) and mass.

- Target Molecule (CAS 858197-58-7): A tertiary amine and primary alcohol. It forms a compact, globular structure due to the gem-dimethyl and morpholine substitution at the C2 position.
- Pregabalin (CAS 148553-50-8): A primary amine and carboxylic acid (gamma-amino acid).

Differentiation Strategy:

- Mass Spectrometry: The target molecule shows a characteristic morpholine fragment (

© 2026 BenchChem. All rights reserved.

86) which is absent in Pregabalin.

- Infrared Spectroscopy: The target displays a broad -OH stretch (~3300 cm^{-1}) but lacks the strong Carbonyl (

) stretch of the carboxylic acid found in Pregabalin (~1700 cm^{-1}).

Part 3: Synthesis & Mechanistic Origins

The generation of **2-Methyl-2-(4-morpholinyl)-1-propanol** typically follows two pathways: deliberate synthesis as a building block or formation as a by-product during the photo-cleavage of morpholino-ketones.

Primary Synthesis Route (Nucleophilic Substitution)

The most robust synthetic route involves the ring-opening of isobutylene oxide derivatives or direct alkylation.

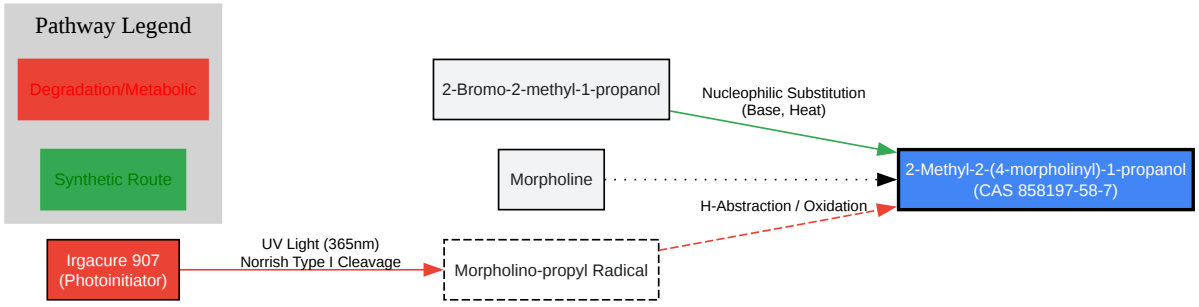
Protocol Logic:

- Starting Material: 2-Bromo-2-methyl-1-propanol (or the epoxide equivalent, 1,2-epoxy-2-methylpropane).
- Nucleophile: Morpholine (Excess to act as solvent and base).
- Mechanism:

  attack is sterically hindered at the tertiary carbon; however, using the epoxide allows for ring opening at the less substituted carbon unless acidic conditions are used. For the specific 2-methyl-2-morpholino isomer (tertiary amine), the reaction often proceeds via a 2-chloro-2-methyl-1-propanol intermediate where the morpholine displaces the tertiary chloride, facilitated by the gem-dimethyl effect (Thorpe-Ingold effect).

Visualization of Synthesis & Degradation Pathways

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Dual origin pathways showing direct synthesis (Green) and photo-degradation origin from Irgacure 907 (Red).[2][3][5][6][7][8]

Part 4: Analytical Characterization Protocol

To validate the identity of **2-Methyl-2-(4-morpholinyl)-1-propanol**, specifically distinguishing it from isobaric impurities, use the following self-validating protocol.

Mass Spectrometry (LC-MS/MS) Fragmentation

- Parent Ion:
- Key Fragments:
  - 128: Loss of

    (Hydroxymethyl group). This confirms the alcohol is on a primary carbon attached to the quaternary center.
  - 86: Morpholine ring cation (

). This is the diagnostic peak.
  - 100: N-methylmorpholine fragment (rearrangement).

© 2026 BenchChem. All rights reserved.

HPLC Method for Impurity Profiling

This molecule is polar and basic. Standard C18 columns may result in peak tailing.

Recommended Conditions:

- Column: C18 with embedded polar group (e.g., Waters XBridge Shield RP18) or HILIC for better retention.
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 10.0) – High pH ensures the amine is uncharged, improving peak shape.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 60% B over 15 minutes.
- Detection: UV at 210 nm (weak absorbance due to lack of chromophore) or CAD/ELSD. Note: UV is not reliable for trace quantification; use MS.

Part 5: Applications in Drug Development & Industry[9]

Photoinitiator Toxicology & Safety

In the development of UV-curable medical devices (e.g., dental composites, hydrogels), Irgacure 907 is frequently used. The target molecule (**2-Methyl-2-(4-morpholinyl)-1-propanol**) represents a leachable residue.

- Actionable Insight: Drug development professionals evaluating UV-cured delivery systems must screen for this specific alcohol as a migration impurity. Its toxicity profile is likely dominated by the morpholine moiety (potential nitrosamine precursor under acidic/nitrite conditions).

Synthetic Building Block

The molecule possesses a unique gem-dimethyl steric hindrance adjacent to the nitrogen. This makes it a valuable intermediate for synthesizing:

© 2026 BenchChem. All rights reserved.

- Sterically hindered buffers: Analogs of MOPSO with higher lipophilicity.
- Chiral Auxiliaries: If resolved (though the C2 is achiral in this specific symmetrical methyl substitution, derivatives can induce chirality).

References

- National Institute of Standards and Technology (NIST).Morpholine Derivatives and Mass Spectral Data. NIST Chemistry WebBook, SRD 69. Available at: [Link]
- PubChem.Compound Summary: **2-Methyl-2-(4-morpholinyl)-1-propanol** (CAS 858197-58-7).[2] National Library of Medicine. Available at: [Link]
- European Chemicals Agency (ECHA).Registration Dossier: 2-Methyl-1-[4-(methylthio)phenyl]-2-morpholinopropan-1-one (Irgacure 907). (For degradation pathway context). Available at: [Link]
- Biotage.Strategies for Separating Polar Amines. Technical Note TN-102. (Methodology grounding for HPLC protocol).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Buy 2-Methyl-2-(4-morpholinyl)-1-propanol | 858197-58-7 [smolecule.com]
- 2. 2 methyl-2-propanol | Sigma-Aldrich [sigmaaldrich.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 1-methyl-2-propanol | Sigma-Aldrich [sigmaaldrich.com]
- 5. Pregabalin | C8H17NO2 | CID 5486971 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Methyl-1-propanol synthesis - chemicalbook [chemicalbook.com]
- 7. Propranolol | C16H21NO2 | CID 4946 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 8. quora.com [quora.com]
- To cite this document: BenchChem. [Technical Monograph: 2-Methyl-2-(4-morpholinyl)-1-propanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1384828/docs#technical-monograph-2-methyl-2-4-morpholinyl-1-propanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check